3-Chloro-4-(cyclopropylmethoxy)phenylboronic acid solubility data

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Compound of Interest

Compound Name:	*3-Chloro-4-(cyclopropylmethoxy)phenylboronic acid*
CAS No.:	*1228181-35-8*
Cat. No.:	*B1457376*

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An In-depth Technical Guide to the Solubility of **3-Chloro-4-(cyclopropylmethoxy)phenylboronic acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of the solubility characteristics of **3-Chloro-4-(cyclopropylmethoxy)phenylboronic acid**, a key building block in modern medicinal chemistry and organic synthesis. Recognizing the critical role of solubility in reaction kinetics, purification, and formulation, this document synthesizes foundational principles of boronic acid chemistry with actionable protocols for solubility determination and handling. While specific quantitative solubility data for this particular molecule is not broadly published, this guide leverages data from analogous phenylboronic acids to provide a robust framework for its practical application. We will delve into the physicochemical properties that govern its solubility,

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detail experimental methodologies for precise measurement, and discuss critical stability considerations.

Introduction: The Significance of Boronic Acids in Drug Discovery

Boronic acids and their derivatives are indispensable tools in contemporary drug discovery, primarily due to their versatile reactivity in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling. This reaction is a cornerstone for the synthesis of biaryl and heteroaryl structures, which are prevalent motifs in a vast array of marketed drugs and clinical candidates. The compound of interest, **3-Chloro-4-(cyclopropylmethoxy)phenylboronic acid**, possesses a unique substitution pattern—a chloro group, which modulates electronic properties, and a cyclopropylmethoxy group, which can influence metabolic stability and lipophilicity. An in-depth understanding of its solubility is paramount for its effective utilization, from optimizing reaction conditions to enabling formulation for biological screening.

Physicochemical Properties of 3-Chloro-4-(cyclopropylmethoxy)phenylboronic acid

The solubility of a compound is intrinsically linked to its fundamental physicochemical properties. Below is a summary of the known and predicted properties for **3-Chloro-4-(cyclopropylmethoxy)phenylboronic acid**.

Table 1: Physicochemical Properties

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Property	Value	Source/Comment
Molecular Formula	$C_{10}H_{12}BClO_3$	[1]
Molecular Weight	226.46 g/mol	[1]
Appearance	White to off-white solid	General observation for phenylboronic acids
Predicted pKa	7.68 ± 0.17	Predicted value; the acidic proton is on the boronic acid moiety.[1]
Predicted Boiling Point	397.4 ± 52.0 °C	Predicted value.[1]
Predicted Density	1.31 ± 0.1 g/cm³	Predicted value.[1]

The predicted pKa of ~7.68 is of particular importance.[1] Boronic acids are Lewis acids that ionize by accepting a hydroxide ion, and their acidity can be tuned by substituents on the phenyl ring.[2] This pKa value, being close to physiological pH, suggests that its solubility and stability in aqueous media will be pH-dependent. The presence of the electron-withdrawing chloro group is expected to lower the pKa compared to unsubstituted phenylboronic acid (pKa ~8.8), thereby influencing its interaction with diols and its stability profile.[2]

Understanding the Solubility of Phenylboronic Acids

The solubility of phenylboronic acids is a complex interplay of several factors. A key characteristic is their propensity to undergo reversible dehydration to form cyclic anhydrides, known as boroxines (trimeric anhydrides).[3] This equilibrium between the monomeric acid and the boroxine can significantly complicate solubility measurements, as the two species often exhibit different solubilities.[4] Commercial batches of boronic acids may contain varying amounts of the corresponding anhydride.[1][5]

Influence of Solvents

The choice of solvent is critical for effectively dissolving boronic acids. The polarity of the solvent and its ability to engage in hydrogen bonding are key determinants.[4][6]

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- Polar Aprotic Solvents: Solvents like Dimethyl Sulfoxide (DMSO), Tetrahydrofuran (THF), and acetone are generally good choices for dissolving phenylboronic acids.[4][6][7] They can solvate the polar boronic acid group without directly reacting with it. For analogous compounds like 3-Chloro-4-fluorophenylboronic acid, DMSO has been shown to be an effective solvent for preparing high-concentration stock solutions.[8]

- Ethers: Ethers, such as diethyl ether and dipropyl ether, often show high solubility for phenylboronic acids and are commonly used as reaction solvents.[4][6]

- Alcohols: Polar protic solvents like methanol and ethanol can dissolve boronic acids, but they can also react to form boronate esters. This esterification is typically reversible and may be desirable for certain applications.

- Chlorinated Solvents: Dichloromethane (CH_2Cl_2) and chloroform can offer moderate solubility.[4][6] The pinacol ester of a boronic acid, a common derivative, often exhibits enhanced solubility in these solvents.[9]

- Hydrocarbons: Non-polar solvents like hexanes and methylcyclohexane generally exhibit very low solubility for phenylboronic acids and are often used as anti-solvents for purification and crystallization.[4][7]

- Aqueous Solutions: The solubility of phenylboronic acids in water is often low and pH-dependent.[4] Solubility tends to increase at higher pH as the boronic acid is converted to the more soluble boronate anion.

Impact of Substituents

The nature and position of substituents on the phenyl ring significantly affect the solubility of boronic acids in both water and organic solvents.[3] The 3-chloro and 4-cyclopropylmethoxy substituents in the target molecule will influence its crystal lattice energy and its interactions with solvent molecules, thereby determining its unique solubility profile.

Experimental Determination of Solubility

For precise and reliable solubility data, experimental determination is essential. The dynamic (or synthetic) method is a robust technique for measuring the solubility of boronic acids in organic solvents.[4][6]

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Protocol: Dynamic Solubility Measurement

This method involves visually or instrumentally observing the dissolution of a solid in a liquid upon controlled heating to determine the equilibrium temperature.[6]

Objective: To determine the temperature at which a known composition of **3-Chloro-4-(cyclopropylmethoxy)phenylboronic acid** and a solvent forms a homogeneous solution.

Materials:

- **3-Chloro-4-(cyclopropylmethoxy)phenylboronic acid**
- High-purity solvent of interest
- Jacketed glass vessel with a temperature controller
- Magnetic stirrer and stir bar
- Luminance probe or other turbidity sensor
- Precision balance

Procedure:

- Sample Preparation: Accurately weigh a specific amount of **3-Chloro-4-(cyclopropylmethoxy)phenylboronic acid** and the chosen solvent into the jacketed glass vessel to create a biphasic sample of known mole fraction.
- Heating and Stirring: Begin vigorous stirring to ensure the suspension is homogeneous. Heat the sample at a slow, constant rate (e.g., 0.1–0.2 K/min) using the temperature controller.[6]
- Turbidity Monitoring: Continuously monitor the turbidity of the solution using a luminance probe. The intensity of the light passing through the solution will be low while solid is present.
- Equilibrium Point Determination: The temperature at which the last solid particles dissolve, resulting in a clear solution, is the equilibrium solubility temperature for that specific composition. This point is marked by a sharp increase in the measured light intensity.[6]

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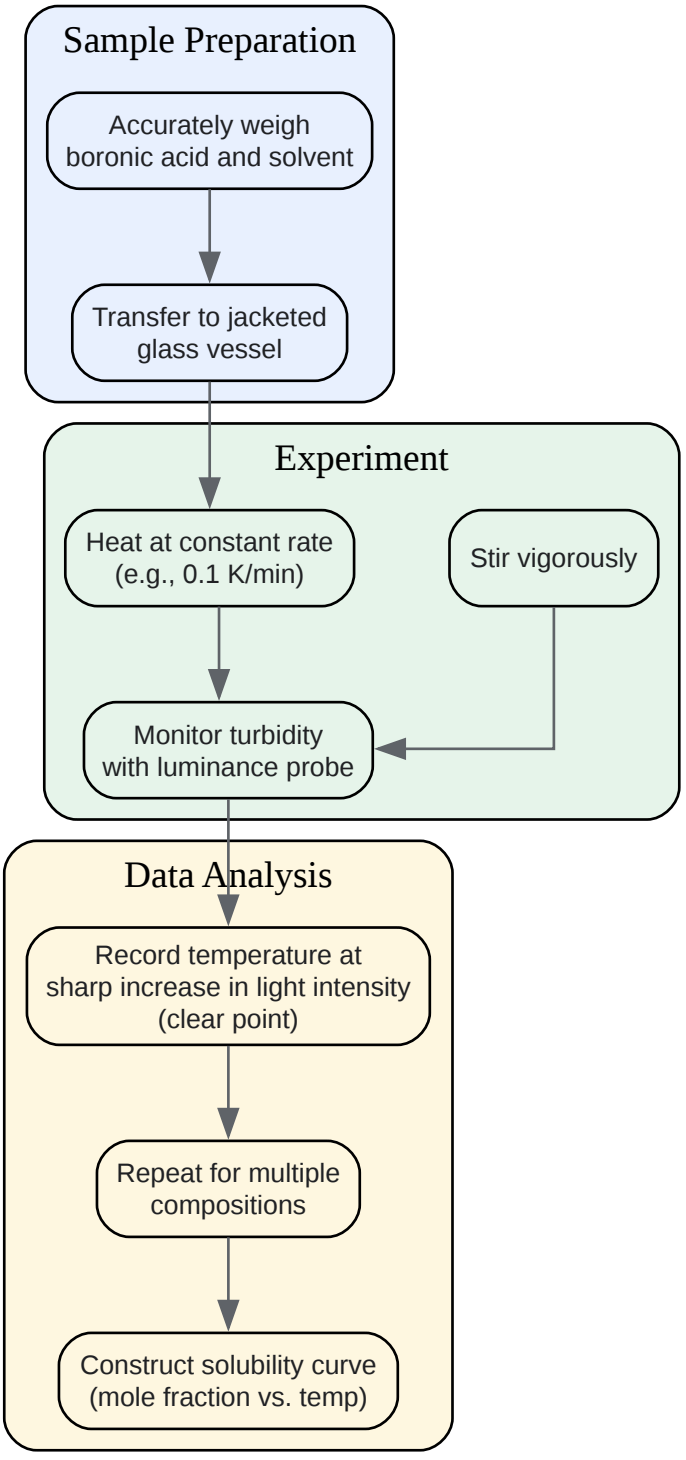
- Data Collection: Repeat the procedure for a range of different compositions (mole fractions) to construct a full solubility curve (mole fraction vs. temperature).

Workflow Diagram



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Caption: Dynamic method workflow for solubility determination.

Stability Considerations

The utility of boronic acids is often limited by their stability, particularly their susceptibility to oxidation.

Oxidative Stability

At physiological pH, many phenylboronic acids and their esters can be oxidized by reactive oxygen species at rates comparable to thiols, which can be a significant issue in biological contexts.[10][11] The stability can be enhanced by introducing electron-withdrawing groups that decrease the electron density on the boron atom.[10] The chloro substituent on **3-Chloro-4-(cyclopropylmethoxy)phenylboronic acid** likely imparts a degree of enhanced oxidative stability compared to the unsubstituted parent compound.

pH and Thermal Stability

The stability of boronic acids can be pH-dependent.[12] While generally stable at room temperature in a solid state, their stability can decrease at elevated temperatures, leading to degradation.[13] It is recommended to store **3-Chloro-4-(cyclopropylmethoxy)phenylboronic acid** in a cool, dry place under an inert atmosphere to maintain its quality and reactivity.

Conclusion and Recommendations

3-Chloro-4-(cyclopropylmethoxy)phenylboronic acid is a valuable reagent whose effective use hinges on a clear understanding of its solubility and stability. While quantitative data is sparse, a systematic approach based on the principles outlined in this guide will empower researchers to confidently handle this compound.

Key Recommendations:

- Solvent Selection: For organic synthesis, begin with polar aprotic solvents like THF or acetone. For stock solutions for screening, use high-purity DMSO.

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- Solubility Determination: When precise solubility data is required for process development or formulation, employ the dynamic method as detailed.
- Handling and Storage: Always store the compound in a cool (2-8°C), dry environment, preferably under an inert atmosphere, to prevent degradation via dehydration and oxidation. Be aware that the material may contain varying amounts of its boroxine anhydride, which can impact dissolution rates.
- Aqueous Applications: When working in aqueous media, be mindful of the pH. Buffering the solution may be necessary to maintain the desired species (neutral boronic acid vs. anionic boronate) and ensure consistent solubility and reactivity.

By applying these principles, researchers can overcome the challenges associated with handling boronic acids and fully exploit the synthetic potential of **3-Chloro-4-(cyclopropylmethoxy)phenylboronic acid** in their research and development endeavors.

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